

Application Notes and Protocols for Data Analysis using MSAB XAMN

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Compound of Interest

Compound Name: MSAB

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Objective: This document provides a comprehensive guide for researchers, scientists, and drug development professionals on utilizing **MSAB XAMN** for the analysis of data extracted from digital devices. These protocols outline the systematic workflow from data import to final reporting, enabling rigorous and reproducible data examination.

Scope: These application notes cover the core functionalities of **MSAB XAMN Pro**, including case creation, data import, filtering, artifact analysis, and report generation. The methodologies described are intended to provide a structured approach to digital data analysis in a research or professional setting.

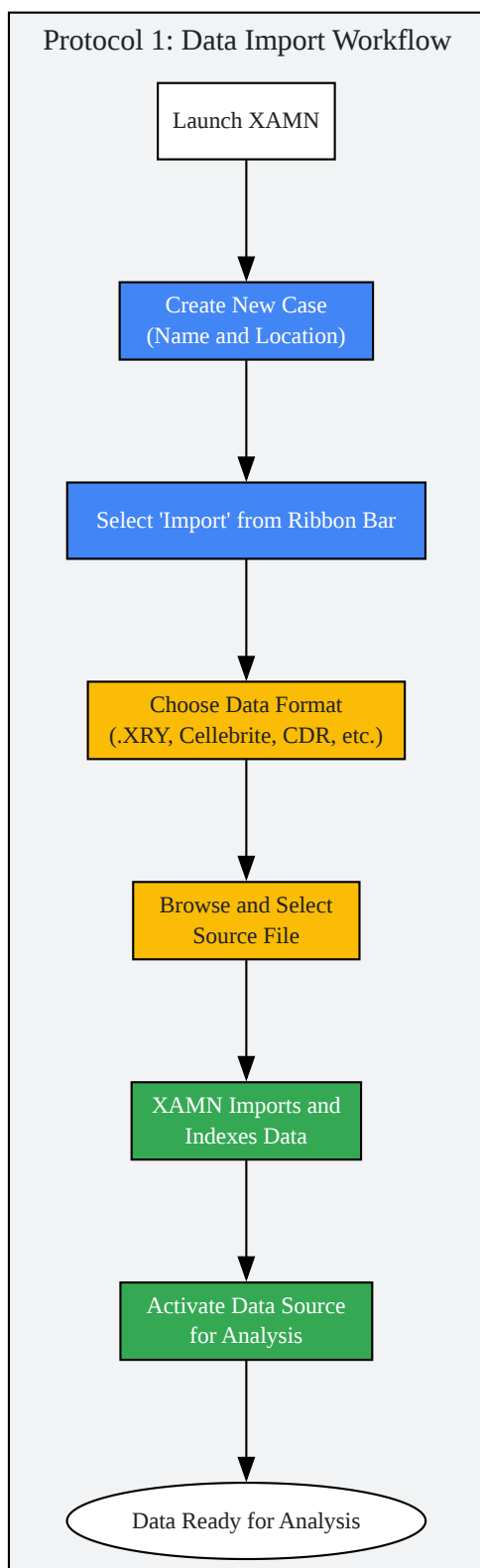
Protocol 1: Case Creation and Data Import

This protocol details the initial steps of setting up a new case and importing digital evidence from various sources. A centralized case file ensures that all related data and analysis are stored in an organized manner.

Experimental Protocol:

- Launch **MSAB XAMN**: Open the XAMN application on your Windows computer.
- Create a New Case:
 - Upon launching, you will be prompted to open an existing case or create a new one.
 - Select "Create a new case".

- Provide a unique and descriptive name for your case and specify a location to save the case files. Click "OK". This creates a secure and organized container for your data.[1]
- Import Data:
 - Once the case is created, navigate to the top ribbon bar and select the "Import" option.[2]
 - A dropdown menu will appear, showing a list of supported data formats.[2]
 - XAMN supports a wide range of formats, including:
 - .XRY files from **MSAB**'s extraction tool.
 - Binary dumps from other forensic tools.
 - Call Data Records (CDRs).
 - Warrant returns.
 - Files from other vendors like Cellebrite and GrayKey.[2][3]
- Select Data Source:
 - Choose the appropriate format from the list.
 - Browse to the location of your data file (e.g., the .XRY extraction file or a third-party data dump) and select it.
 - Click "Open" or "OK" to begin the import process. The data will be indexed and added to your case.
- Activate Data Source:
 - After the import is complete, the new data source will appear in the "Data Sources" pane.
 - Ensure the checkbox next to the source is ticked to activate it for analysis. You can add and activate multiple data sources to cross-reference information within a single case.[1][4]



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Protocol 1: A workflow diagram for creating a case and importing data into XAMN.

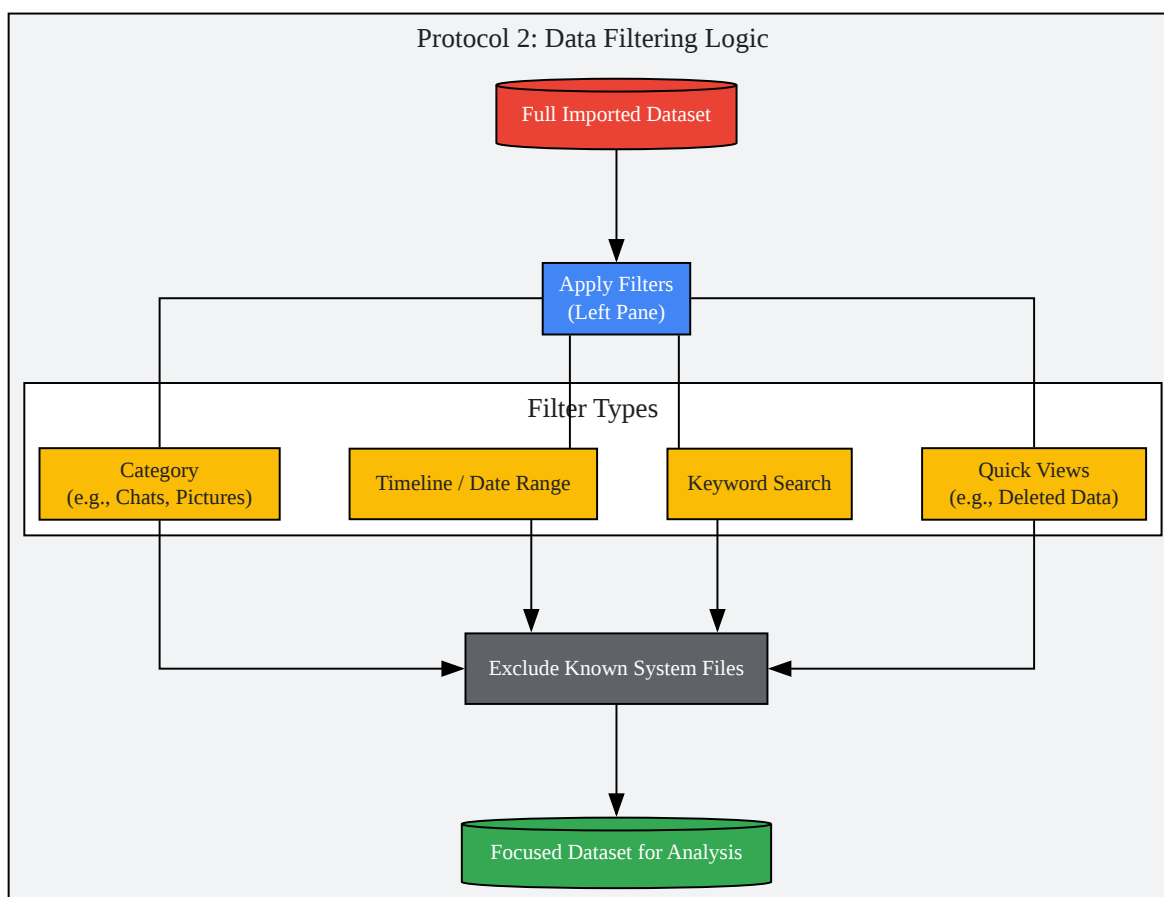
Protocol 2: Initial Data Triage and Filtering

This protocol describes the methodology for performing an initial assessment of the dataset. XAMN's powerful filtering capabilities are used to isolate relevant information and exclude extraneous data, such as system files.

Experimental Protocol:

- Navigate the User Interface:
 - Familiarize yourself with the main panes in the XAMN interface. The "Artifacts" pane displays the data, while the "Filters" pane on the left allows you to narrow down the results.^{[5][6]} Artifacts are color-coded to help distinguish between content types like pictures, messages, and calls.^[6]
- Apply Default Filters:
 - In the "Filters" pane, you can filter by categories such as Chats, Calls, Documents, Pictures, and more. Click on a category to see only artifacts of that type.
- Use Quick Views:
 - XAMN provides a set of pre-defined filters called "Quick Views" for common tasks, such as viewing Deleted Data or artifacts from the Last 30 days.^{[6][7]} These can be accessed from the top menu or a dedicated pane.
- Create Custom Filters:
 - For more specific analysis, create your own filters. Right-click on a piece of data within an artifact (e.g., a specific phone number, a keyword, or a timestamp).
 - From the context menu, select the option to create a filter based on that value. This allows you to quickly pivot your search and find related artifacts.^{[6][7]}
- Exclude Irrelevant Data:
 - To improve focus, exclude known system files and other non-user-generated data. **MSAB** provides a "Known Data Library" that can be activated to hide common system files.^{[4][8]}

This option is typically available in the filter settings.



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Protocol 2: Logical diagram illustrating the process of filtering raw data to create a focused dataset.

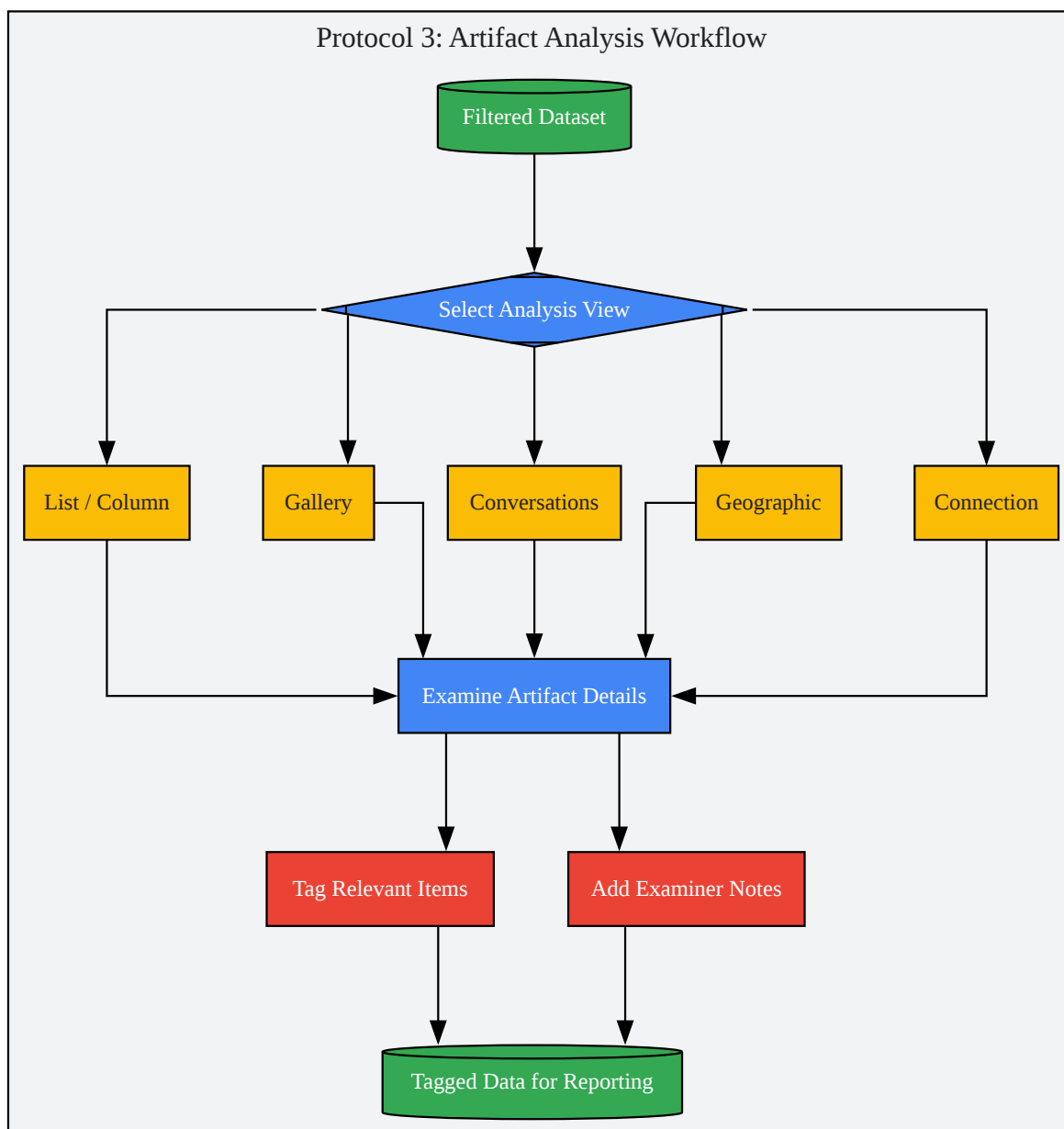
Protocol 3: Detailed Artifact Analysis and Visualization

This protocol covers the in-depth examination of filtered data using XAMN's specialized viewing tools. It also details how to tag artifacts of interest for later reporting.

Experimental Protocol:

- Select an Analysis View:
 - XAMN offers multiple views to analyze data from different perspectives.[\[6\]](#)[\[8\]](#) Switch between views using the tabs at the top of the artifacts pane:
 - List/Column View: A spreadsheet-style view for detailed examination of artifact properties.[\[8\]](#)
 - Gallery View: For quickly reviewing images and videos.[\[9\]](#)
 - Conversations View: Reconstructs chat threads as they appeared in the original application.[\[10\]](#)
 - Geographic View: Plots artifacts with location data on a map.[\[8\]](#)[\[11\]](#)
 - Connection View: Visualizes communications and relationships between different persons of interest.[\[8\]](#)[\[10\]](#)
- Examine Artifact Details:
 - Click on a single artifact in the main pane.
 - The "Details" pane will populate with all available information about that artifact, including metadata, timestamps, and the source file location.
- Tag Relevant Artifacts:
 - As you identify artifacts relevant to your research, tag them.
 - Select one or multiple artifacts, right-click, and choose "Tag".
 - You can use default tags like 'Important' or create custom tags to organize your findings (e.g., 'Key Communication', 'Location Data').[\[6\]](#)[\[8\]](#)

- Tagged items can be quickly filtered, reviewed, and included in reports.[\[12\]](#)
- Add Examiner Notes:
 - To add context or document your analysis process, add notes to artifacts.
 - Select an artifact, right-click, and choose "Add Examiner Notes".
 - This is crucial for documenting the relevance of an item and for maintaining a detailed audit trail of your analysis.[\[4\]](#) You can add a timestamp to your note for methodical record-keeping.[\[4\]](#)



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Protocol 3: The workflow for detailed analysis using different views and annotation tools.

Protocol 4: Reporting and Data Export

This final protocol outlines the process of compiling your findings into a formal report and exporting the data for presentation, archiving, or use in other applications.

Experimental Protocol:

- Open the Report Builder:
 - XAMN Pro features a "Report Builder" tool that allows for the creation of customized reports using drag-and-drop functionality.[\[12\]](#)[\[13\]](#)
- Create a Report Structure:
 - You can build a report from scratch or use a pre-defined template.
 - Drag and drop sections into your report, such as a title page, case information, a summary of findings, and detailed artifact sections. You can include external materials like photos or protocols in the report.[\[6\]](#)[\[12\]](#)
- Add Tagged Artifacts:
 - Filter your view to show only the artifacts you have tagged.
 - Select these artifacts and drag them into the relevant section of your report in the Report Builder. This ensures your report is focused on the most critical evidence.[\[12\]](#)
- Generate and Export the Report:
 - Once the report is structured and populated, you can generate it.
 - XAMN supports exporting to a wide variety of formats, including PDF, Word, Excel, XML, and HTML.[\[5\]](#)[\[6\]](#)[\[12\]](#)
- Export Raw Data (Optional):
 - Beyond formal reports, you can export filtered or selected artifact data.
 - This is useful for importing into other analysis software (e.g., exporting location data as GPX or numerical data to Excel/CSV).

- Select the desired artifacts, right-click, and choose the "Export" option, then select the desired format.

Data Presentation: Quantitative Data Summary

The following tables illustrate how quantitative data extracted and analyzed in XAMN can be structured for clear presentation and comparison.

Table 1: Communication Frequency Between Persons of Interest

Person A Identifier	Person B Identifier	Communication Platform	Message Count (Incoming)	Message Count (Outgoing)	Total Interactions
+1-555-123-4567	+1-555-987-6543	SMS	42	51	93
--INVALID-LINK--	--INVALID-LINK--	Email	15	12	27
UserA_handle	UserB_handle	WhatsApp	112	135	247
+1-555-123-4567	+1-555-111-2222	SMS	5	3	8

Table 2: Artifact Count by Application and Data Type

Application	Images	Videos	Chat Messages	Locations	Contacts
WhatsApp	256	34	4,521	15	150
iMessage	102	11	2,109	8	(N/A)
Facebook Messenger	88	15	1,877	4	212
Camera Roll	1,240	150	(N/A)	1,110	(N/A)
Telegram	45	5	950	0	40

Table 3: Keyword Search Hit Count Across Data Sources

Keyword	Data Source 1 (Device A)	Data Source 2 (Device B)	Data Source 3 (Cloud)	Total Hits
"Protocol X"	15	4	22	41
"Compound Y"	8	0	5	13
"Phase II"	2	1	1	4
"Confidential"	54	23	112	189

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